

Application Notes and Protocols for the Creyos Cognitive Assessment Battery

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Introduction

The Creyos cognitive assessment platform, formerly known as Cambridge Brain Sciences, offers a suite of scientifically validated online tasks designed to measure core elements of cognition.[1][2][3] Developed over 30 years of research, these assessments are utilized in academic and commercial research settings to collect cognitive data at scale.[4] The platform provides objective, quantifiable insights into short-term memory, reasoning, attention, and verbal ability, making it a valuable tool for clinical trials, longitudinal studies, and various research applications.[1][3] The tasks are derived from classic neuropsychological tests and have been used in over 400 peer-reviewed studies.[4][5] This document provides detailed application notes and protocols for the administration of the Creyos cognitive test battery for research purposes.

Core Cognitive Domains and Associated Tasks

The Creyos battery is structured around four primary cognitive domains, each assessed by a set of specific tasks.[4][6] The full battery of 12 tasks can be completed in approximately 35-45

minutes.[4][6]

Cognitive Domain	Associated Creyos Tasks	Primary Cognitive Functions Assessed
Short-Term Memory	Spatial Span, Token Search, Paired Associates, Number Ladder	Visuospatial working memory, spatial short-term memory, episodic memory.[4]
Reasoning	Odd One Out, Spatial Planning, Rotations, Polygons	Deductive reasoning, planning, mental rotation, visuospatial processing.[4]
Concentration	Feature Match, Double Trouble	Attention, response inhibition.[4]
Verbal Ability	Digit Span, Grammatical Reasoning	Verbal short-term memory, verbal reasoning.[7]

Experimental Protocols

General Administration Protocol

The Creyos cognitive assessments are designed for flexible administration, either in a clinical/laboratory setting or remotely.[1] No specialized hardware is required; the tasks can be completed on laptops, desktops, or tablets with a modern web browser.[8]

Researcher's Protocol:

- **Account Setup:** Establish a researcher account on the Creyos platform.
- **Study Creation:** Create a new study within the platform, defining the participant cohorts and the assessment battery to be used. Researchers can choose from pre-made condition-focused protocols or create custom batteries by selecting specific tasks.[9][10]
- **Participant Enrollment:** Add participants to the study and assign the selected assessment battery.
- **Assessment Administration:**

- In-person: Provide the participant with a computer or tablet in a quiet, distraction-free environment.[8] Launch the assessment from the Creyos portal.
- Remote: Send a secure link to the assessment to the participant via email.[8][10]
- Data Collection and Analysis: Cognitive performance data is automatically collected and scored by the platform.[1] Researchers can access and download the raw data for offline analysis.[5] The platform also allows for comparison of results against a large normative database of over 85,000 participants.[4]

Participant Instructions:

Prior to beginning the assessment, participants should be advised to:

- Find a quiet and comfortable location where they can focus without distractions.[8]
- Ensure they have a stable internet connection.
- Read the on-screen instructions for each task carefully.[8]
- Complete the interactive tutorial for each task to ensure they understand the objective before starting the scored assessment.[8] The tutorials can be repeated as needed.[8]
- Understand that the assessments are designed to be challenging, and it is normal to make some mistakes.[8]

Specific Task Protocols

While the Creyos platform automates the administration of each task, the following provides an overview of the methodology for key assessments.

1. Spatial Span (Short-Term Memory):

- Objective: To assess visuospatial working memory capacity.
- Methodology: The participant is shown a series of squares that light up in a sequence. They must then click on the squares in the same order. The number of squares in the sequence

increases with each correct response. The test is a web-based version of the classic Corsi Block-Tapping Test.^[5]

2. Odd One Out (Reasoning):

- Objective: To measure deductive reasoning.
- Methodology: The participant is presented with a set of nine patterns. They must identify the single pattern that does not fit with the others based on a logical rule. This task is based on problems from established intelligence tests like Raven's Progressive Matrices.^[11]

3. Double Trouble (Concentration):

- Objective: To evaluate response inhibition and attention.
- Methodology: This task is a variant of the classic Stroop test.^[5] The participant is shown a word (e.g., "Red") printed in a specific color (e.g., blue ink). They must respond based on the meaning of the word or the color of the ink, depending on the instructions, and inhibit the conflicting information.

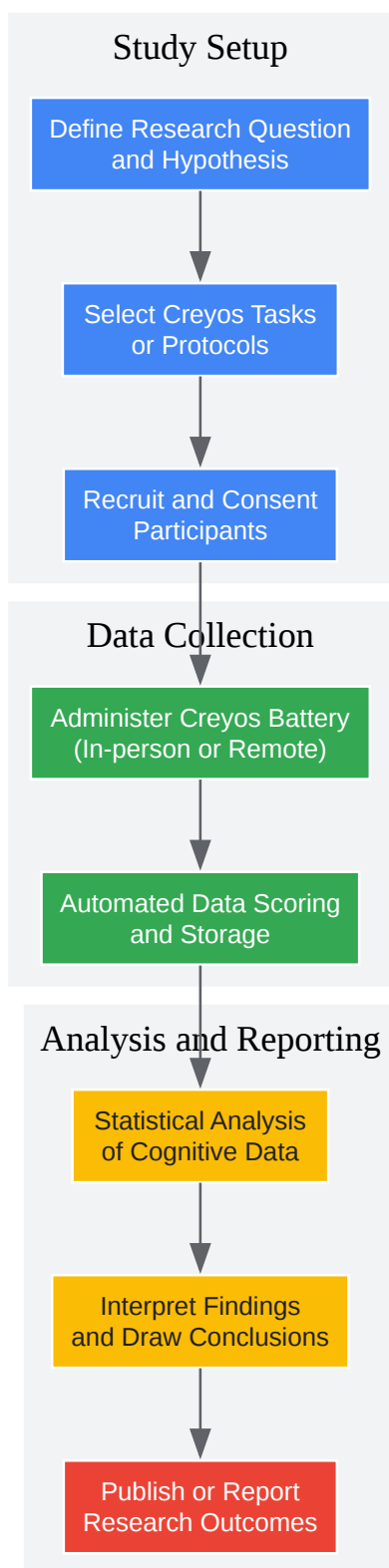
Data Presentation

Quantitative data from the Creyos platform is typically presented as standardized scores for each cognitive task and domain. These scores are often normalized based on age and other demographic factors from the extensive normative database.^[12]

Participant ID	Assessment Date	Spatial Span (Score)	Odd One Out (Score)	Double Trouble (Score)	Short-Term Memory (Domain Score)	Reasoning (Domain Score)	Concentration (Domain Score)
P001	2025-11-15	105	112	98	108	110	99
P002	2025-11-16	95	101	105	98	102	104
P003	2025-11-17	110	99	92	105	98	94

Visualizations

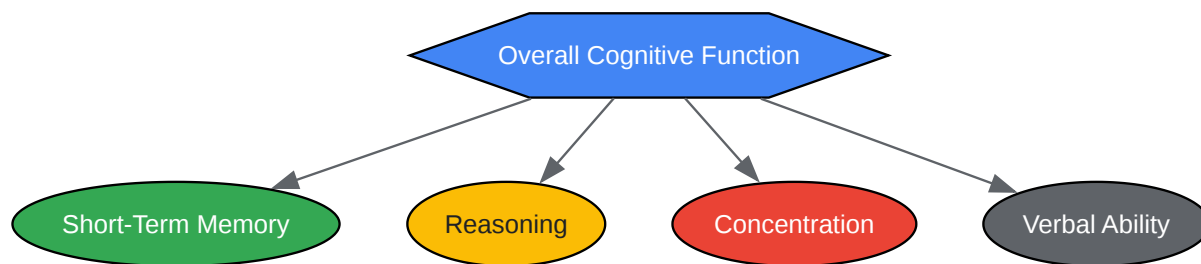
Experimental Workflow for a Typical Research Study



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Caption: A typical experimental workflow for a research study using the Creyos platform.

Logical Relationship of Creyos Cognitive Domains



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Caption: The core cognitive domains assessed by the Creyos cognitive test battery.

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